Apimostinel Safety and Tolerability: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*Apimostinel*
CAS No.:	*1421866-48-9*
Cat. No.:	*B605535*

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An in-depth analysis of the safety and tolerability profile of **Apimostinel** (GATE-202, formerly NRX-1074), a novel N-methyl-D-aspartate (NMDA) receptor modulator, in human studies. This guide provides a comparative overview with other NMDA receptor modulators, supported by available clinical trial data and detailed experimental methodologies.

Apimostinel has emerged as a promising investigational antidepressant with a distinct mechanism of action. As a positive allosteric modulator of the NMDA receptor, it offers a differentiated approach to treating major depressive disorder (MDD) compared to traditional antidepressants and even other NMDA receptor modulators like ketamine. A key focus of its clinical development has been its safety and tolerability profile, particularly the absence of psychotomimetic and dissociative effects commonly associated with NMDA receptor antagonists.

Comparative Safety and Tolerability Profile

Clinical trial data for **Apimostinel** and its comparators—Rapastinel (GLYX-13), Zelquistinel (GATE-251), and the NMDA receptor antagonist Ketamine—are summarized below. The data

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highlights the favorable safety profile of the newer generation of NMDA receptor positive allosteric modulators.

Feature	Apimostinel (NRX-1074)	Rapastinel (GLYX-13)	Zelquistinel (GATE-251)	Ketamine
Psychotomimetic /Dissociative Effects	Not observed in Phase 1 and 2a trials[1][2]	Not observed in Phase 3 trials[1][3][4]	Not observed in Phase 1 trial	Commonly reported
General Tolerability	Generally safe and well-tolerated	Well-tolerated, similar to placebo	Well-tolerated with few treatment-related adverse events	Associated with multiple adverse events
Most Common Adverse Events	Data not yet publicly available in detail	Data not yet publicly available in detail	Headache, lumbar puncture syndrome, disturbance in attention (from a Phase 1 trial in healthy volunteers)	Drowsiness, dizziness, poor coordination, blurred vision, feeling strange or unreal, nausea, cardiovascular effects (e.g., hypertension)
Discontinuation due to Adverse Events	No patients dropped out due to adverse events in a Phase 2a study	Information not available	Information not available	Low rates reported in clinical trials

Detailed Experimental Protocols

Understanding the methodologies of the clinical trials is crucial for interpreting the safety and tolerability data. Below are summaries of the experimental protocols for key studies of **Apimostinel** and its comparators.

Apimostinel (NRX-1074) Phase 1 and Phase 2a Trials

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A Phase 1 biomarker and multiple ascending dose study in 40 healthy volunteers evaluated single doses (up to 25 mg) and multiple ascending doses (1, 5, and 10 mg) of intravenous **Apimostinel**. The study assessed safety, tolerability, pharmacokinetics, and pharmacodynamics using electroencephalogram (EEG) measures.

A completed Phase 2a trial (NCT02067333) was a randomized, double-blind, placebo-controlled, single-dose study in patients with MDD. The primary objective was to evaluate the efficacy of a single intravenous dose of **Apimostinel** in reducing depressive symptoms. Safety and tolerability were key secondary endpoints, monitored through the collection of adverse events, vital signs, and clinical laboratory tests.

Rapastinel (GLYX-13) Phase 3 Trials (RAP-MD-01, RAP-MD-02, RAP-MD-03)

These were randomized, double-blind, placebo-controlled, multicenter studies evaluating the efficacy, safety, and tolerability of adjunctive intravenous Rapastinel in patients with MDD who had an inadequate response to monotherapy.

- Patient Population: Adults (18-65 years) with a diagnosis of MDD.
- Intervention: Weekly intravenous injections of Rapastinel (225 mg or 450 mg) or placebo, in addition to their ongoing antidepressant therapy.
- Primary Endpoint: Change from baseline in the Montgomery-Åsberg Depression Rating Scale (MADRS) total score.
- Safety Assessments: Monitoring of treatment-emergent adverse events (TEAEs), vital signs, electrocardiograms (ECGs), and clinical laboratory values. The Clinician-Administered Dissociative States Scale (CADSS) and the Brief Psychiatric Rating Scale (BPRS) were used to assess for psychotomimetic and dissociative effects.

Zelquistinel (GATE-251) Phase 1 and Phase 2 Trials

A Phase 1, single ascending dose study was conducted in healthy volunteers to evaluate the safety, pharmacokinetics, and EEG effects of oral Zelquistinel.

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A Phase 2 trial (NCT03586427) was an exploratory study of once-weekly oral Zelquistinel in patients with MDD. Another Phase 2 study (NCT06547489) is a randomized, double-blind, placebo-controlled trial designed to evaluate the efficacy and safety of a 6 mg weekly oral dose of Zelquistinel over six weeks in adults with MDD.

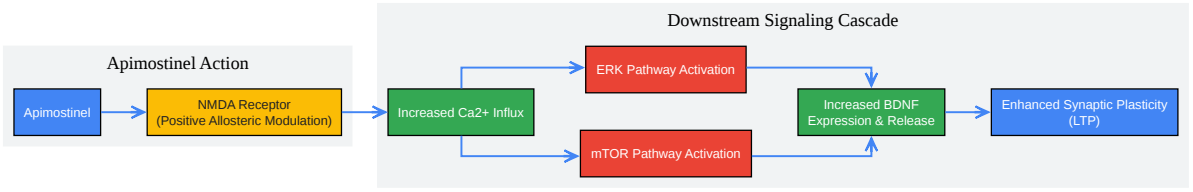
- Patient Population: Adults with MDD.
- Intervention: Once-weekly oral tablet of Zelquistinel or placebo.
- Primary Endpoint: Change in depression rating scales from baseline.
- Safety Assessments: Collection of adverse events, clinical laboratory tests, vital signs, and ECGs.

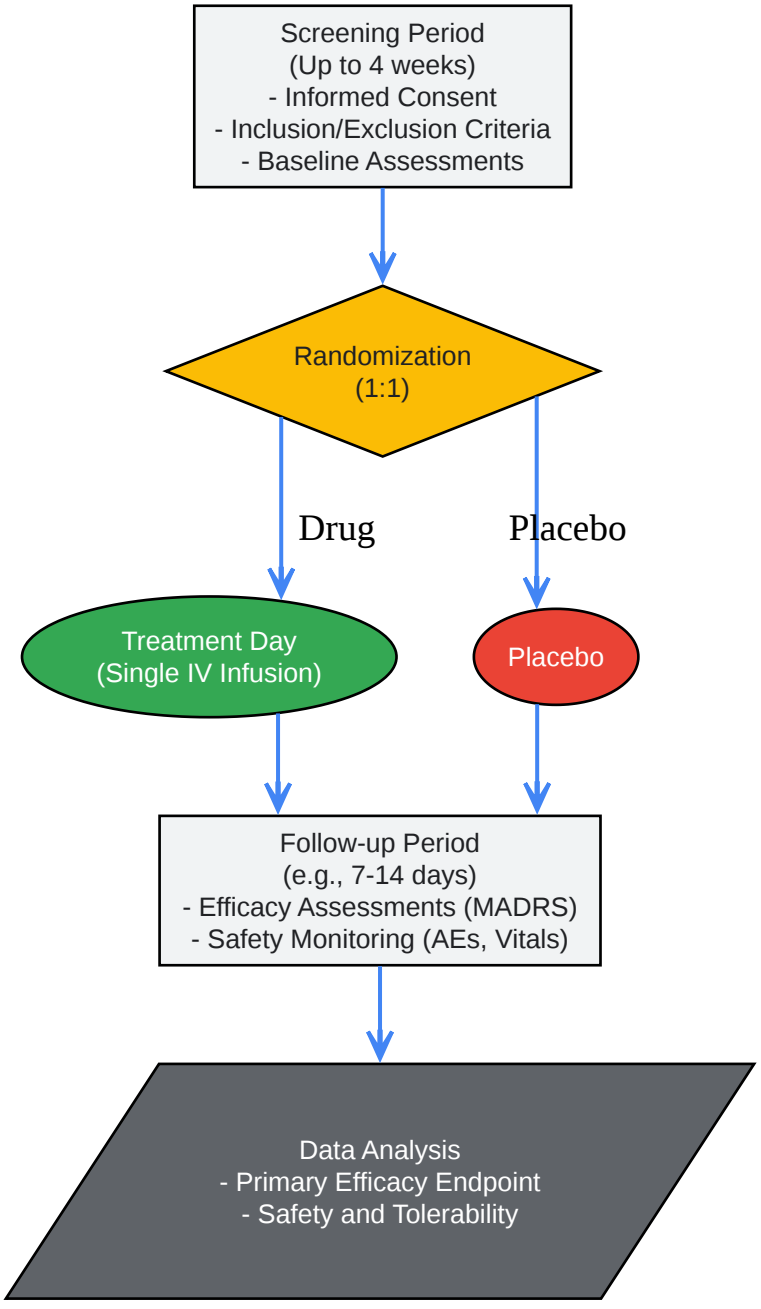
Signaling Pathways and Experimental Workflows

Apimostinel's Mechanism of Action: NMDA Receptor Modulation

Apimostinel acts as a positive allosteric modulator at a unique site on the NMDA receptor, independent of the glycine co-agonist site. This modulation is thought to enhance NMDA receptor function, leading to downstream effects that promote neuroplasticity.

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